

# A Comprehensive Safety and Technical Guide to 2'-Deoxyadenosine-13C10,15N5

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## Compound of Interest

Compound Name: 2'-Deoxyadenosine-13C10,15N5

Cat. No.: B12365818

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**Audience:** Researchers, Scientists, and Drug Development Professionals **Disclaimer:** This document provides a summary of safety information for 2'-Deoxyadenosine. The isotopically labeled compound **2'-Deoxyadenosine-13C10,15N5** is not expected to have significantly different chemical or toxicological properties from its parent compound. Users should handle this substance with the care required for all laboratory chemicals and consult original Safety Data Sheets (SDS) before use.

## Introduction

2'-Deoxyadenosine is a naturally occurring nucleoside, a fundamental component of deoxyribonucleic acid (DNA). Its isotopically labeled form, **2'-Deoxyadenosine-13C10,15N5**, is a valuable tool in metabolic research, proteomics, and drug development, enabling sensitive and specific tracking of molecular pathways. While stable isotopes do not alter the fundamental chemical reactivity, understanding the safety profile of the parent compound is a critical prerequisite for safe handling and experimental design. This guide compiles and interprets key safety data from available Safety Data Sheets (SDS) for 2'-Deoxyadenosine.

## Hazard Identification and GHS Classification

The classification of 2'-Deoxyadenosine presents some inconsistencies across different suppliers. While many sources state that the substance does not meet the criteria for classification in any hazard class according to Regulation (EC) No 1272/2008<sup>[1][2][3]</sup>, other suppliers have classified it as hazardous.

A notable classification is Acute toxicity, Oral (Category 4), with the signal word "Warning" and the hazard statement H302: "Harmful if swallowed"[4]. Another SDS classifies it more severely as Toxic if swallowed[5]. Given this discrepancy, a cautious approach is warranted.

Researchers should handle the compound as potentially harmful if ingested.

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## Physical and Chemical Properties

Quantitative data for the physical and chemical properties of 2'-Deoxyadenosine is limited in publicly available safety data sheets. The following table summarizes the available information.

| Property                     | Data                               | Citations    |
|------------------------------|------------------------------------|--------------|
| Appearance                   | Powder / Solid                     | [1]          |
| Molecular Formula            | C10H13N5O3                         | [6]          |
| Molecular Weight             | 251.24 g/mol                       | [6]          |
| Solubility                   | Soluble in DMSO, Soluble in water  | [1][4]       |
| Melting Point/Freezing Point | No data available                  | [1][2][4][5] |
| Boiling Point                | No data available                  | [1][2][4][5] |
| Flash Point                  | No data available / Not applicable | [1][2][4]    |
| pH                           | No data available / Not applicable | [1][2][4]    |
| Stability                    | Stable under recommended storage   | [1][3]       |

## Toxicological Information

The toxicological properties of 2'-Deoxyadenosine have not been fully investigated[4]. Most SDSs lack specific data for acute toxicity (LD50), skin corrosion/irritation, and carcinogenicity. However, one study on chick embryos indicated that 2'-Deoxyadenosine can be toxic and teratogenic in sublethal doses, appearing to inhibit cell proliferation[7].

| Toxicological Endpoint         | Data                                                                | Citations |
|--------------------------------|---------------------------------------------------------------------|-----------|
| Acute Toxicity (Oral)          | Classified as Category 4 ("Harmful if swallowed") by some suppliers | [4]       |
| Skin Corrosion/Irritation      | No data available                                                   | [1][5][8] |
| Serious Eye Damage/Irritation  | May cause eye irritation                                            | [1]       |
| Respiratory/Skin Sensitization | No data available                                                   | [1][5][8] |
| Germ Cell Mutagenicity         | No data available                                                   | [1][5][8] |
| Carcinogenicity                | No data available                                                   | [1][5][8] |
| Reproductive Toxicity          | No data available; noted as teratogenic in chick embryos            | [5][7]    |
| STOT-Single Exposure           | No data available                                                   | [4][5]    |
| STOT-Repeated Exposure         | No data available                                                   | [4][5]    |

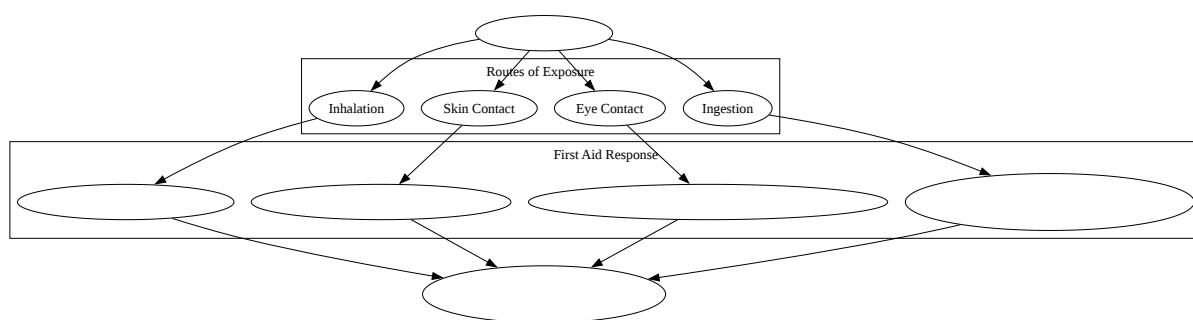
## Experimental Protocols

A core requirement for a comprehensive technical guide is the inclusion of detailed experimental methodologies. However, the Safety Data Sheets that serve as the primary source for this guide do not contain the experimental protocols used to determine the summarized toxicological and physical data. SDSs are regulatory documents designed to communicate hazards and handling procedures, not to provide detailed scientific methodologies. Therefore, specific protocols for assays such as LD50 determination, skin irritation studies, or stability testing for 2'-Deoxyadenosine cannot be provided from these sources.

## Emergency and Handling Procedures

## First Aid Measures

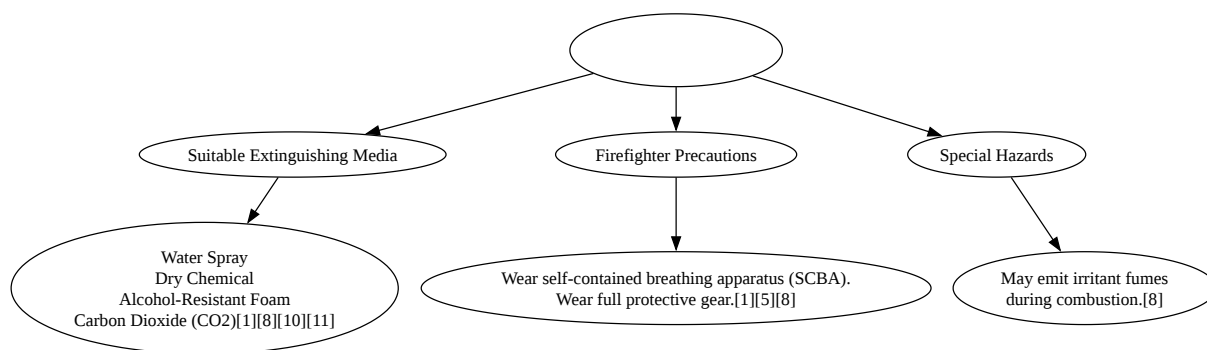
In case of exposure, follow these standardized first aid protocols. Medical attention should be sought if symptoms occur or persist.



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## Fire-Fighting Measures

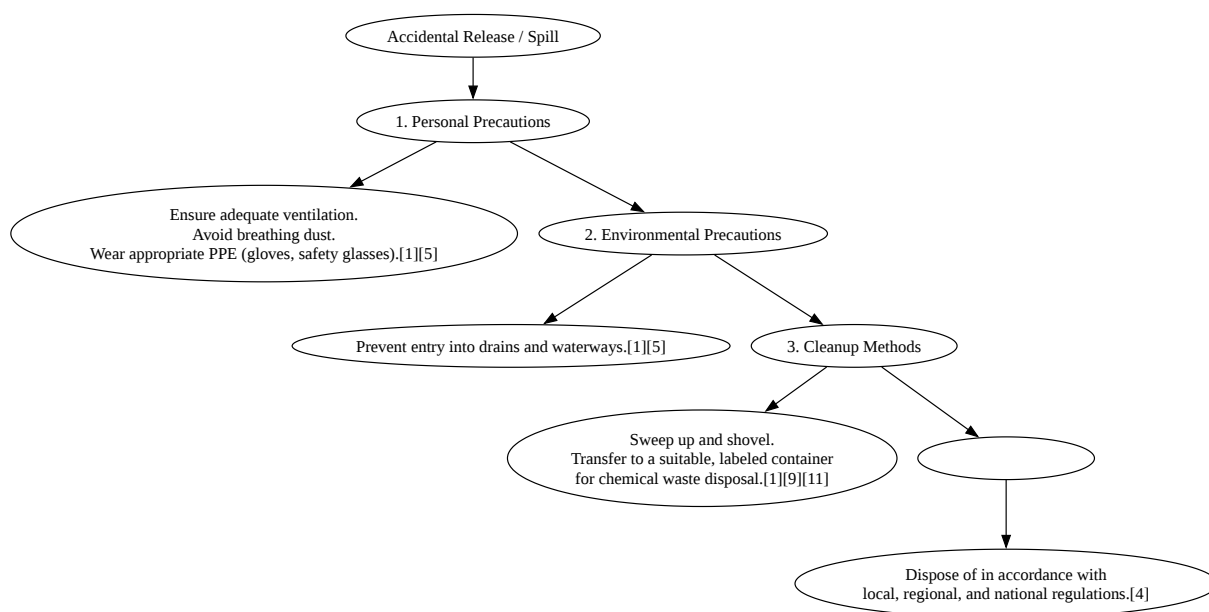
The compound is not classified as flammable. Standard procedures for chemical fires should be followed.



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## Accidental Release Measures

For spills, the primary goals are to prevent dust generation and environmental contamination.



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## Handling and Storage

Proper handling and storage are essential to maintain the compound's stability and ensure user safety.

- Handling: Use in a well-ventilated area.[5] Avoid the formation and inhalation of dust.[1][5] Wash hands thoroughly after handling.[4][9] Do not eat, drink, or smoke in the work area.[5][10]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][3][10] Recommended storage is often refrigerated at 5°C.[1] Store away from strong oxidizing agents.[1]

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